

N-Desethyl amodiaquine dihydrochloride solubility DMSO water

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Compound Focus: N-Desethyl amodiaquine dihydrochloride

CAS No.: 79049-30-2

Cat. No.: S904130

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Solubility Data & Chemical Properties

The table below summarizes the key physicochemical and solubility data for **N-Desethyl Amodiaquine Dihydrochloride** gathered from the search results.

Property	Details
CAS Number	79049-30-2 [1] [2] [3]
Molecular Formula	C ₁₈ H ₂₀ Cl ₃ N ₃ O [1] [2] [3]
Molecular Weight	400.73 g/mol [2] [3]
Physical Form	Light yellow to yellow crystalline solid [1] [3]
Purity	≥95% [3] to 99.88% [2]
Solubility in DMSO	62.5 mg/mL (155.97 mM) [2]; Soluble [1] [3]
Solubility in Water	100 mg/mL (249.54 mM) [2]; Soluble [1] [3]
Solubility in Methanol	Soluble [1] [3]

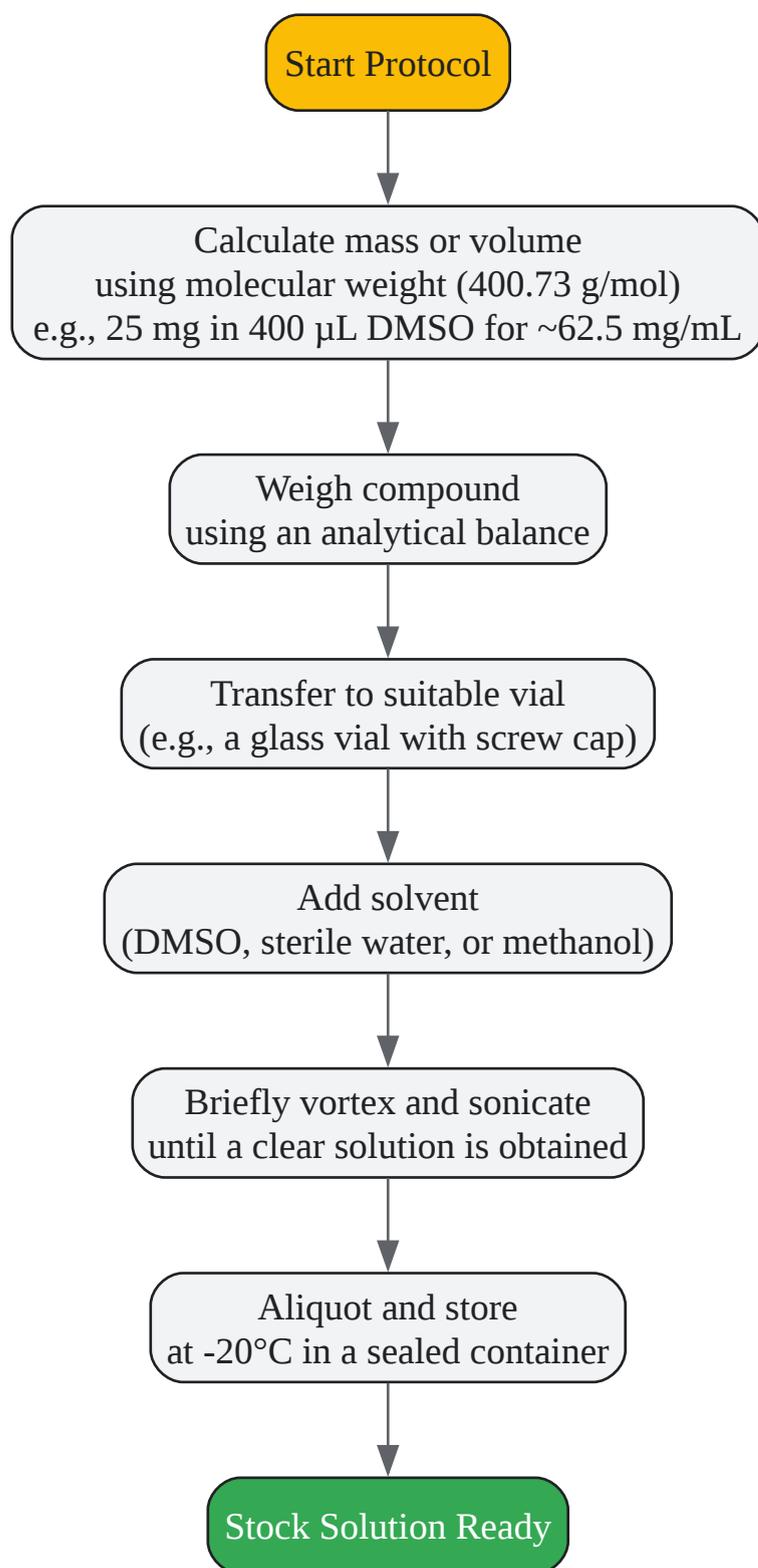
Property	Details
Storage	-20°C, sealed, away from moisture [1] [2] or 2-8°C [3]
Stability	Hygroscopic [1]

Experimental Protocols

Here are detailed protocols for preparing stock and working solutions of **N-Desethyl Amodiaquine Dihydrochloride**.

Preparation of Stock Solutions

This protocol outlines the preparation of concentrated stock solutions for long-term storage [2].



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- **Solvent Choice:** **DMSO** is a common choice for high-concentration stock solutions. **Sterile water** or **methanol** are also suitable solvents [1] [2] [3].

- **Preparation of 62.5 mg/mL DMSO Stock:** Add 400 μ L of DMSO to 25 mg of the compound. Vortex and sonicate if necessary to aid dissolution [2].
- **Aliquoting:** Aliquot the stock solution to avoid repeated freeze-thaw cycles.
- **Storage:** Store at **-20°C in a sealed container** to protect from moisture. Under these conditions, the solution is stable for at least 1 month [2].

Preparation of Working Solutions for In Vitro Assays

This protocol describes diluting the stock solution to a working concentration for cell-based assays [2].

- **Dilution in Aqueous Buffer:** Rapidly dilute the DMSO stock solution into your cell culture medium or assay buffer. A final DMSO concentration of **<0.1-1%** is generally well-tolerated by most cell lines.
- **Preparation of 10 mM Aqueous Stock:** For a ready-to-dilute aqueous stock, add 0.4 mL of pure water to 1 mg of the compound. Vortex and sonicate to dissolve [2].

Preparation for In Vivo Studies

The following protocol is recommended for preparing a dosing solution suitable for animal studies, ensuring the compound is in solution and the excipients are well-tolerated [2].

- **Protocol 1:**
 - Prepare a **DMSO stock solution** no more than 20.8 mg/mL.
 - Mix 100 μ L of this stock with **400 μ L of PEG 300**.
 - Add **50 μ L of Tween-80** and mix well.
 - Finally, add **450 μ L of saline** (0.9% sodium chloride) to a total volume of 1 mL.
 - This yields a clear solution with a final concentration of at least 2.08 mg/mL [2].
- **Protocol 2:**
 - Prepare a **DMSO stock solution** no more than 20.8 mg/mL.
 - Mix 100 μ L of this stock with **900 μ L of 20% SBE- β -CD in saline**.
 - This also yields a clear solution with a final concentration of at least 2.08 mg/mL [2].

> **Critical Note:** Dosing solutions for in vivo studies should be prepared fresh on the day of use.

Biological Context & Handling Notes

- **Biological Activity:** **N-Desethyl Amodiaquine Dihydrochloride** is the **active metabolite of the antimalarial drug Amodiaquine**. It is responsible for the therapeutic effect against malaria, with reported IC₅₀ values of 25 nM and 97 nM against different strains of *Plasmodium falciparum* (3D7 and V1/S, respectively) [2] [3].
- **Handling and Safety:** The compound is **hygroscopic** (absorbs moisture from the air), so it should be stored in a sealed container in a dry environment. Always use personal protective equipment and refer to the Safety Data Sheet (SDS) for detailed handling instructions [1].

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References

1. N-Desethyl Amodiaquine Dihydrochloride CAS#: 79049-30-2 [chemicalbook.com]
2. N-Desethyl amodiaquine dihydrochloride | Parasite Inhibitor [medchemexpress.com]
3. N-Desethyl amodiaquine dihydrochloride ≥95% [sigmaaldrich.com]

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